

handling Ixazomib Impurity 1 stability issues

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Compound Focus: Ixazomib Impurity 1

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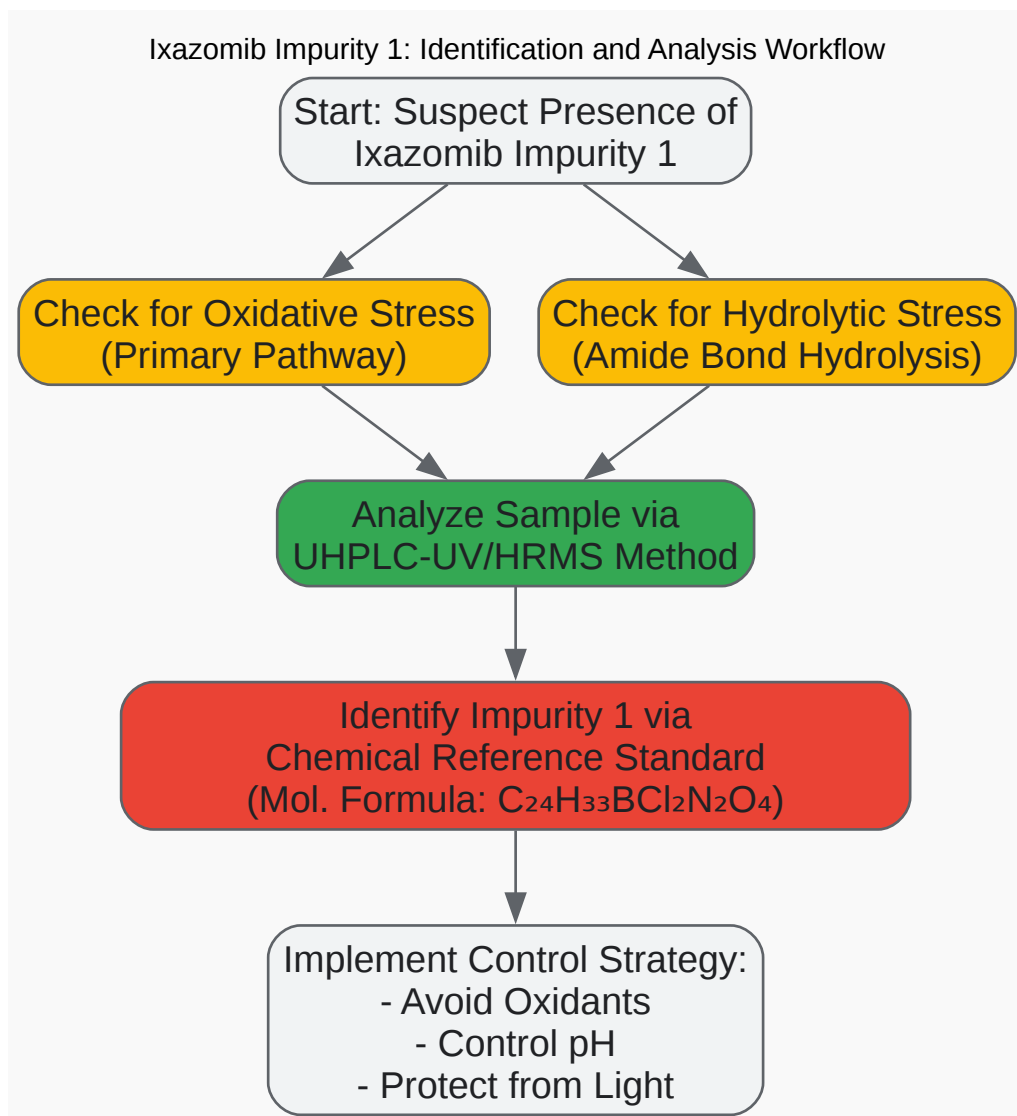
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Chemical Identity and Formation Pathways

Ixazomib Impurity 1 is a known process-related impurity. Understanding its identity and how it forms is the first step in troubleshooting stability issues.

- **Chemical Name:** 2,5-Dichloro-N-[2-[[[(1R)-1-[(3aS,4S,6S,7aR)-hexahydro-3a,5,5-trimethyl-4,6-methano-1,3,2-benzodioxaborol-2-yl]-3-methylbutyl]amino]-2-oxoethyl]benzamide [1]. It is also referred to as **Ixazomib Impurity R** or **Ixazomib Impurity N1** [1].
- **Formation Pathways:** The search results indicate that Ixazomib is susceptible to specific chemical degradation. While not explicitly naming "Impurity 1," the primary degradation pathways identified are highly relevant for troubleshooting [2]:
 - **Oxidative Deboronation:** Loss of the boronic acid group through reaction with oxidants.
 - **Amide Bond Hydrolysis:** Cleavage of the peptide-like bonds in the molecule's structure.

The following diagram illustrates the logical workflow for identifying and quantifying this impurity, integrating the key formation pathways.



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Stability Profile and Key Stressors

Ixazomib's stability is highly dependent on its environment. The table below summarizes the main stress conditions that can lead to degradation and impurity formation, including Impurity 1 [2].

Stress Condition	Impact on Ixazomib & Impurity Formation	Key Stability Findings
Oxidative Stress	High susceptibility; leads to oxidative deboronation [2].	A principal degradation pathway. Use fresh reagents and avoid oxidants.
Alkaline pH	High susceptibility; hydrolysis is accelerated at higher pH [2].	Degradation follows first-order kinetics. Maintain neutral or slightly acidic conditions.
Acidic & Neutral pH	Relatively stable [2].	Degradation is slower but still follows first-order kinetics.
Photolytic Stress	Sensitive to light [2].	Protect drug substance and product from light during storage and handling.
Thermal Stress (Solid)	Relatively resistant to heat (70°C) and heat/humidity (70°C/75% RH) [2].	Solid-state stability is less of a concern under standard handling conditions.

Analytical Method for Identification and Quantification

A validated stability-indicating method is crucial for monitoring Impurity 1. The following UHPLC-UV method has been specifically developed for ixazomib and its degradation products [2].

- **Chromatographic Method:** UHPLC-UV
- **Separation Column:** Not specified in search results, but method is MS-compatible.
- **Detection:** UV detection, with High-Resolution Mass Spectrometry (HRMS) for identification of degradation products [2].
- **Validation Data:** The method was validated for the simultaneous assay of ixazomib and its degradation products over specific concentration ranges [2]:
 - **Ixazomib:** 2.50 - 100.00 µg/mL
 - **Impurity A & B:** 0.75 - 60.00 µg/mL
 - **Impurity C:** 1.25 - 60.00 µg/mL

Frequently Asked Questions (FAQs)

Q1: What are the primary chemical pathways leading to the formation of Ixazomib Impurity 1? The main degradation pathways for ixazomib, which are relevant to Impurity 1 formation, are **oxidative deboronation** and **hydrolysis of the amide bond** [2]. Controlling exposure to oxidants and extreme pH conditions is critical to minimize its formation.

Q2: How can I analytically confirm the presence of Impurity 1 in my sample? Confirmation requires two key components [2] [3]:

- **Analytical Method:** Use the described UHPLC-UV method, which can separate ixazomib from its degradation products.
- **Reference Standard:** Use a characterized chemical standard of "Ixazomib Desglycine Impurity" or "**Ixazomib Impurity 1**" to match the retention time and/or mass spectrometry data.

Q3: What are the best storage conditions to prevent the formation of Impurity 1? Based on the forced degradation studies [2]:

- **Solution State:** Store in neutral or slightly acidic conditions. Avoid alkaline buffers and protect from oxidants and light.
- **Solid State:** The solid drug substance is more stable. Store in a cool, dry place, protected from light. Stability is maintained under typical lab conditions (70°C, 75% relative humidity for 24 hours).

Q4: The degradation of Ixazomib in my stability studies follows what order of kinetics? The degradation of ixazomib in solution follows **first-order kinetics** under neutral, acidic, alkaline, and UV-induced stress conditions [2].

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References

1. | 1201903-02-7 Ixazomib Impurity 1 [chemicalbook.com]
2. The UHPLC-UV method applied for the forced degradation study of... [pubmed.ncbi.nlm.nih.gov]
3. 11 | 2806031-79-6 | SynZeal Ixazomib Impurity [synzeal.com]

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